

N,3,5-trihydroxybenzamide CAS number

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N,3,5-trihydroxybenzamide*

CAS No.: 30697-84-8

Cat. No.: B1628004

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An In-depth Technical Guide to **N,3,5-Trihydroxybenzamide**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **N,3,5-trihydroxybenzamide**, a hydroxamic acid derivative of significant interest in medicinal chemistry. While direct literature on this specific isomer is emerging, its structural motifs—a 3,5-dihydroxyphenyl (resorcinol) core and a hydroxamic acid functional group—are well-established pharmacophores. This document synthesizes available data with established principles of organic synthesis and medicinal chemistry to serve as a foundational resource. We will cover the compound's chemical identity, propose a robust synthetic pathway with detailed protocols, discuss methods for its characterization, and explore its potential therapeutic applications based on structure-activity relationships. This guide is designed to equip researchers and drug development professionals with the technical knowledge and practical methodologies required to investigate **N,3,5-trihydroxybenzamide** and its derivatives as potential therapeutic agents.

Chemical Identity and Physicochemical Properties

N,3,5-Trihydroxybenzamide, also known by its IUPAC name 3,5-dihydroxybenzohydroxamic acid, is a small organic molecule that combines the structural features of a phenol and a hydroxamic acid.^[1] The hydroxamic acid moiety (-CONHOH) is a powerful metal-chelating group, making it a cornerstone for the design of various enzyme inhibitors.^[2] The 3,5-dihydroxy substitution pattern on the aromatic ring is known to contribute to antioxidant properties and interactions with biological targets.^{[3][4]}

Property	Value	Source
CAS Number	Not explicitly assigned; often cataloged under its IUPAC name or by vendors.	-
IUPAC Name	3,5-Dihydroxybenzohydroxamic acid	^[1]
Preferred IUPAC Name	N,3,5-Trihydroxybenzamide	^[1]
Molecular Formula	C ₇ H ₇ NO ₄	^[1]
Molecular Weight	169.136 g/mol	^[1]
Canonical SMILES	<chem>ONC(=O)C1=CC(O)=CC(O)=C1</chem>	^[1]
InChIKey	OHKFEVMKEGNRCR-UHFFFAOYSA-N	^[1]
Appearance	Expected to be a solid powder or crystals.	Inferred
Solubility	Expected to be soluble in polar organic solvents like methanol, ethanol, and DMSO.	Inferred

Synthesis and Purification

The synthesis of **N,3,5-trihydroxybenzamide** is logically approached via a two-step process starting from the commercially available 3,5-dihydroxybenzoic acid. The core principle involves

the activation of the carboxylic acid, followed by nucleophilic substitution with hydroxylamine.^[2]^[5] This method is favored as it prevents the formation of unwanted byproducts that could arise from direct condensation.

*Fig 1. Proposed synthetic workflow for **N,3,5-trihydroxybenzamide**.*

Experimental Protocol: Two-Step Synthesis

This protocol is adapted from established methods for synthesizing hydroxamic acids from their corresponding carboxylic acids.^[2]^[5]

Step 1: Synthesis of Methyl 3,5-dihydroxybenzoate (Ester Intermediate)

- **Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve 10.0 g (64.9 mmol) of 3,5-dihydroxybenzoic acid in 150 mL of anhydrous methanol.
- **Catalysis:** Carefully add 1 mL of concentrated sulfuric acid dropwise to the stirring solution. The acid acts as a catalyst for the Fischer esterification.
- **Reaction:** Heat the mixture to reflux and maintain for 4-6 hours. The progress of the reaction should be monitored by Thin-Layer Chromatography (TLC) until the starting material is consumed.
- **Work-up:** After cooling to room temperature, neutralize the catalyst by slowly adding a saturated solution of sodium bicarbonate until effervescence ceases.
- **Isolation:** Remove the methanol under reduced pressure using a rotary evaporator. The resulting aqueous residue can be extracted three times with ethyl acetate. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate to yield the crude methyl 3,5-dihydroxybenzoate. This intermediate can be purified by recrystallization from an ethanol/water mixture if necessary.

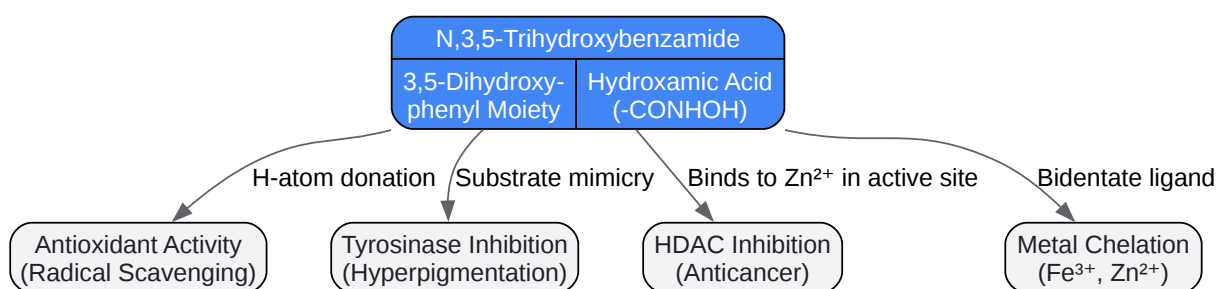
Step 2: Formation of **N,3,5-Trihydroxybenzamide**

- **Hydroxylamine Preparation:** In a separate flask, prepare a fresh solution of hydroxylamine. Dissolve 1.2 equivalents of hydroxylamine hydrochloride in methanol, and add 1.2 equivalents of a methanolic solution of a strong base (e.g., potassium hydroxide). The precipitation of KCl indicates the formation of free hydroxylamine. Filter off the salt.

- **Reaction:** Dissolve the crude methyl 3,5-dihydroxybenzoate from Step 1 in methanol. Slowly add the prepared hydroxylamine solution to the ester solution.
- **Monitoring:** Stir the reaction mixture at room temperature. The reaction progress can be monitored by TLC. A colorimetric test can also be used: a small aliquot of the reaction mixture will turn a deep burgundy color upon addition of an acidic solution of ferric chloride (FeCl_3) if the hydroxamic acid is present.
- **Isolation and Purification:** Once the reaction is complete, acidify the mixture with dilute HCl to a pH of ~3-4. This will precipitate the crude **N,3,5-trihydroxybenzamide**. Collect the solid by filtration, wash with cold water, and dry. The primary method for purification is recrystallization, often from an ethanol/water or methanol/water solvent system.[5]

Potential Therapeutic Applications and Biological Rationale

The therapeutic potential of **N,3,5-trihydroxybenzamide** can be inferred from its constituent functional groups. The molecule serves as a scaffold for developing agents that target a variety of biological processes.



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*Fig 2. Structure-Activity Relationship (SAR) diagram for **N,3,5-trihydroxybenzamide**.*

- **Enzyme Inhibition:** Hydroxamic acids are classic zinc-binding groups and are featured in several FDA-approved drugs that inhibit metalloenzymes, most notably histone deacetylases (HDACs).[2] The **N,3,5-trihydroxybenzamide** scaffold is therefore a prime candidate for

developing novel HDAC inhibitors for oncology applications. Furthermore, dihydroxybenzene structures are known to inhibit tyrosinase, a key enzyme in melanin production, suggesting potential applications in treating hyperpigmentation.[3]

- **Antioxidant Activity:** Phenolic compounds, especially those with multiple hydroxyl groups like the resorcinol moiety in this molecule, are potent antioxidants.[4] They can neutralize harmful free radicals through hydrogen atom donation. This property is foundational to developing agents that can mitigate oxidative stress, a pathological component of numerous diseases including neurodegeneration and cardiovascular disease.
- **Iron Chelation:** The hydroxamic acid group is a strong chelator of ferric iron (Fe^{3+}). This has led to the development of hydroxamic acid-based drugs for treating iron overload conditions. [2][6] Derivatives of **N,3,5-trihydroxybenzamide** could be explored for similar therapeutic purposes.

Key Experimental Protocols for Biological Evaluation

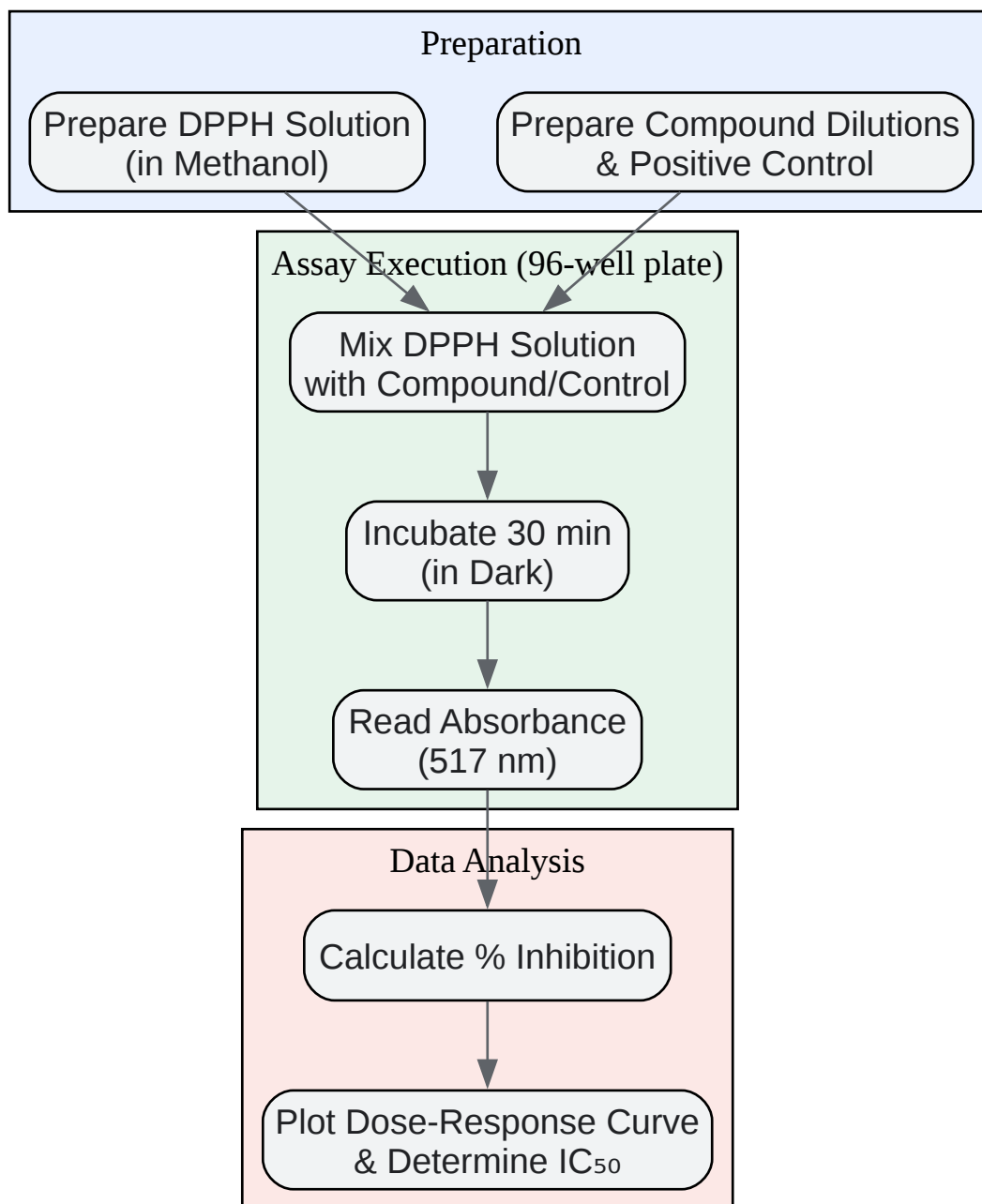
To validate the therapeutic potential, standardized in vitro assays are essential. The following protocols provide a framework for initial screening.

Protocol: DPPH Free Radical Scavenging Assay (Antioxidant Activity)

This assay quantifies the ability of a compound to act as a free radical scavenger. It is based on the reduction of the stable 2,2-diphenyl-1-picrylhydrazyl (DPPH) radical.[4][7]

- **Preparation:** Prepare a stock solution of the test compound (**N,3,5-trihydroxybenzamide**) in methanol. Prepare a series of dilutions to determine the IC_{50} value. Ascorbic acid or Trolox should be used as a positive control.
- **Assay:** In a 96-well plate, add 100 μL of a methanolic solution of DPPH (typically $\sim 0.1 \text{ mM}$) to 100 μL of each compound dilution.
- **Incubation:** Incubate the plate in the dark at room temperature for 30 minutes.

- **Measurement:** Measure the absorbance at ~517 nm using a microplate reader. The decrease in absorbance corresponds to the reduction of the DPPH radical.
- **Calculation:** The percentage of scavenging activity is calculated using the formula:
$$[(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$$
, where A_{control} is the absorbance of the DPPH solution without the sample.



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Fig 3. Workflow for the DPPH antioxidant activity assay.

Conclusion and Future Directions

N,3,5-trihydroxybenzamide is a molecule with significant, albeit largely unexplored, therapeutic potential. Its synthesis is straightforward from common starting materials, and its structure contains validated pharmacophores for enzyme inhibition and antioxidant activity. This guide provides the foundational chemical and biological framework for its investigation.

Future research should focus on:

- **Definitive Synthesis and Characterization:** Executing the proposed synthesis and performing full spectroscopic characterization (NMR, IR, MS) to create a public reference standard.
- **In Vitro Screening:** Systematically screening the compound against a panel of metalloenzymes (especially HDACs and tyrosinase) and in various antioxidant assays.
- **Derivative Synthesis:** Using the **N,3,5-trihydroxybenzamide** scaffold as a starting point for creating a library of derivatives to conduct structure-activity relationship (SAR) studies and optimize potency and selectivity for specific biological targets.

By leveraging the principles and protocols outlined herein, the scientific community can effectively unlock the potential of this promising chemical entity.

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- To cite this document: BenchChem. [N,3,5-trihydroxybenzamide CAS number]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1628004/docs#n-3-5-trihydroxybenzamide-cas-number>]

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